

Essential Safety and Operational Guide for Handling Di-tert-butyl Carbonate

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Compound of Interest

Compound Name: *Tert-butyl carbonate*

Cat. No.: *B8311939*

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For Researchers, Scientists, and Drug Development Professionals: Your Guide to Safe Handling, Operation, and Disposal

This document provides immediate, essential safety protocols and logistical information for handling **Di-tert-butyl carbonate** (also known as Boc anhydride or DIBOC). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Classification

Di-tert-butyl carbonate is classified as a hazardous chemical. It is a flammable liquid and vapor that can be fatal if inhaled, causes skin irritation, may cause an allergic skin reaction, and causes serious eye damage.^{[1][2]} It may also cause respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles.[1] Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).[1]	Protects against splashes and vapors that can cause serious eye damage.[1][2]
Hand Protection	Wear suitable chemical-resistant gloves tested according to EN 374.[3] Nitrile rubber (NBR) gloves with a minimum thickness of >0.3 mm are a suitable option.[4]	Prevents skin contact which can cause irritation and allergic reactions.[1][2]
Skin and Body Protection	Wear protective clothing. Immediately change contaminated clothing.[1]	Minimizes the risk of skin contact and contamination of personal clothing.
Respiratory Protection	Use only outdoors or in a well-ventilated area.[1][5] Work under a chemical fume hood. [1] If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[6] For emergencies, a self-contained breathing apparatus is necessary.[1]	Protects against inhalation of vapors which can be fatal.[1][2]

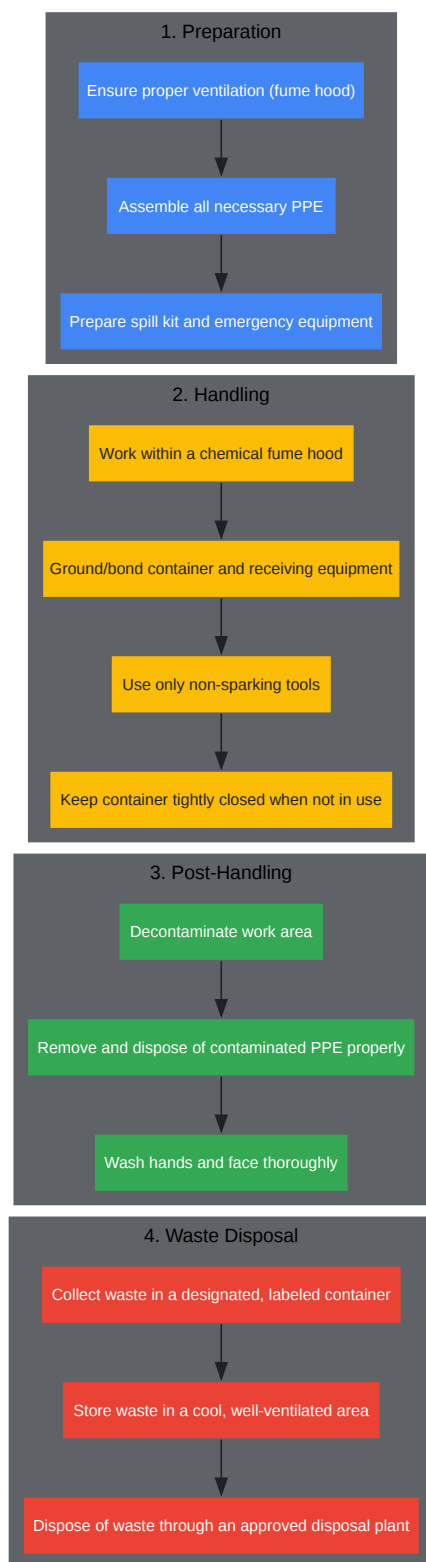
Glove Breakthrough Time:

Glove Material	Thickness	Breakthrough Time
NBR (Nitrile rubber)	>0.3 mm	> 120 minutes (permeation: level 4)[4]

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the essential steps for safely handling Di-**tert-butyl carbonate** in a laboratory setting.

Safe Handling Workflow for Di-tert-butyl Carbonate



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Caption: Workflow for the safe handling and disposal of Di-**tert-butyl carbonate**.

Disposal Plan

Waste Material Management

- Collection: Waste material must be disposed of in accordance with national and local regulations.[1] Chemicals should be left in their original containers, and not mixed with other waste.[1] Uncleaned containers should be handled in the same manner as the product itself.
[1]
- Spills: In the event of a spill, cover drains and collect, bind, and pump off the spillage.[1] Use a liquid-absorbent material (e.g., Chemizorb®) to carefully take up the substance.[1] The affected area should then be cleaned.
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[1][7] It is imperative to consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[7]

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. carlroth.com [carlroth.com]
- 3. carlroth.com [carlroth.com]
- 4. carlroth.com [carlroth.com]
- 5. peptide.com [peptide.com]
- 6. echemi.com [echemi.com]

- 7. aksci.com [aksci.com]
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